

Sourcing analytical standards of 2,4,5-Trichloroisophthalonitrile for research.

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Compound of Interest

Compound Name: 2,4,5-Trichloroisophthalonitrile

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An essential component of rigorous scientific research is the use of well-characterized analytical standards. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals interested in sourcing and utilizing analytical standards of 2,4,5-Trichloro-6-hydroxyisophthalonitrile, a significant metabolite of the fungicide Chlorothalonil. While the initial search for **2,4,5-Trichloroisophthalonitrile** did not yield commercially available analytical standards, its hydroxylated metabolite is readily available and crucial for many research applications.

Application Notes for 2,4,5-Trichloro-6-hydroxyisophthalonitrile

Chemical Information and Properties

2,4,5-Trichloro-6-hydroxyisophthalonitrile, also known as Hydroxychlorothalonil, is the major metabolite of Chlorothalonil.^{[1][2]} Its chemical and physical properties are summarized in the table below.

Property	Value
Synonyms	2,4,5-Trichloro-6-hydroxy-1,3-benzenedicarbonitrile, Hydroxychlorothalonil[3]
CAS Number	28343-61-5[3][4]
Molecular Formula	C ₈ HCl ₃ N ₂ O[3][4]
Molecular Weight	247.47 g/mol [3][4]
Assay (HPLC)	≥98.0%[3][4]
Format	Neat[3][4]
Storage Temperature	2-8°C[3][4]

Applications

This analytical standard is primarily used in environmental and agricultural research.[3][4] It is essential for:

- **Residue Analysis:** Quantifying the levels of Chlorothalonil's primary metabolite in environmental samples such as soil and water, as well as in agricultural commodities.
- **Metabolism Studies:** Investigating the metabolic pathways of Chlorothalonil in various organisms.
- **Toxicology Research:** Assessing the potential toxicity and environmental impact of this metabolite.

Sourcing Analytical Standards

A reliable supply of high-purity analytical standards is critical for accurate and reproducible research. The following table summarizes a known supplier for 2,4,5-Trichloro-6-hydroxyisophthalonitrile analytical standards.

Supplier	Product Name	Product Number	Purity
Sigma-Aldrich (Supelco)	2,4,5-Trichloro-6-hydroxyisophthalonitrile PESTANAL®, analytical standard	88792	≥98.0% (HPLC)

Researchers should always request a Certificate of Analysis (CoA) from the supplier to obtain batch-specific purity and characterization data.

Experimental Protocols

Protocol 1: Preparation of Standard Stock and Working Solutions

This protocol outlines the preparation of standard solutions for use in analytical methods such as High-Performance Liquid Chromatography (HPLC).

Materials:

- 2,4,5-Trichloro-6-hydroxyisophthalonitrile analytical standard
- HPLC-grade methanol
- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Calibrated analytical balance
- Pipettes

Procedure:

- Stock Solution (1000 µg/mL):
 1. Accurately weigh approximately 10 mg of the 2,4,5-Trichloro-6-hydroxyisophthalonitrile analytical standard into a 10 mL volumetric flask.
 2. Dissolve the standard in a small amount of HPLC-grade methanol.

3. Once dissolved, bring the flask to volume with methanol and mix thoroughly.

- Working Solutions (e.g., 1, 5, 10, 25, 50 µg/mL):

1. Prepare a series of dilutions from the stock solution using volumetric flasks and HPLC-grade methanol. For example, to prepare a 10 µg/mL working solution, pipette 1 mL of the 1000 µg/mL stock solution into a 100 mL volumetric flask and bring to volume with methanol.

Protocol 2: HPLC Analysis of 2,4,5-Trichloro-6-hydroxyisophthalonitrile

This protocol provides a general method for the analysis of 2,4,5-Trichloro-6-hydroxyisophthalonitrile by HPLC with UV detection. Method optimization may be required based on the specific instrumentation and sample matrix.

Instrumentation and Conditions:

Parameter	Condition
HPLC System	A standard HPLC system with a UV detector
Column	C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	Isocratic elution with Methanol:Water (e.g., 70:30 v/v) with 0.1% formic acid
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detection Wavelength	To be determined based on UV scan (typically in the range of 220-240 nm)

Procedure:

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.

- Inject the prepared working standard solutions to generate a calibration curve.
- Inject the prepared samples for analysis.
- Quantify the amount of 2,4,5-Trichloro-6-hydroxyisophthalonitrile in the samples by comparing the peak areas to the calibration curve.

Visualizations

Experimental Workflow for HPLC Analysis



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Caption: Workflow for the preparation and analysis of 2,4,5-Trichloro-6-hydroxyisophthalonitrile via HPLC.

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